Application Notes: Preparation of J147 Stock Solution in DMSO

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Compound of Interest	
Compound Name:	*J147*
CAS No.:	*1146963-51-0*
Cat. No.:	*B1672712*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **J147** is a potent, orally active, and neurotrophic compound with significant potential for the treatment of neurodegenerative diseases such as Alzheimer's disease.[1] It is a derivative of curcumin but exhibits greater stability and bioavailability.[2] For in vitro and in vivo experimental studies, proper preparation of a **J147** stock solution is critical for obtaining reproducible and reliable results. Due to its hydrophobic nature, **J147** is insoluble in water but is soluble in organic solvents like dimethyl sulfoxide (DMSO).[3] This document provides a detailed protocol for preparing, storing, and using **J147** stock solutions with DMSO.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **J147** relevant to the preparation of stock solutions.

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Parameter	Value	Source(s)
Molecular Weight (M.W.)	350.33 g/mol	[4][5]
Solubility in DMSO	≥ 16.65 mg/mL to ≥ 100 mg/mL (Varies by supplier)	[3][4][5][6]
Recommended Stock Concentration	10 mM - 100 mM	[7]
Storage of Powder	-20°C for up to 3 years	[4][5][8]
Storage of DMSO Stock Solution	Aliquot and store at -20°C for up to 1 month or -80°C for up to 2 years. Avoid repeated freeze-thaw cycles.	[4][5][6][8]
Final DMSO Concentration in Culture	≤ 0.5% (v/v) is recommended to avoid cytotoxicity.	[9][10]

Experimental Protocols

Materials and Equipment

- **J147** powder (CAS: 1146963-51-0)
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber vials
- Sterile pipette and tips
- Vortex mixer
- Sonicator (optional, but recommended for higher concentrations)[5]
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

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Safety Precautions

- Work in a clean, sterile environment, such as a laminar flow hood, especially for cell culture applications.[11]
- DMSO is a potent solvent that can readily penetrate the skin, carrying dissolved substances with it. Always wear appropriate PPE, including gloves, when handling DMSO and **J147** solutions.[11]
- Refer to the Safety Data Sheet (SDS) for **J147** and DMSO for complete safety information.

Preparation of a 10 mM **J147** Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed.

- Calculate the Required Mass of **J147**:
  - Use the formula: Mass (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight (g/mol)
  - Mass (mg) = 10 mmol/L x 0.001 L x 350.33 g/mol
  - Mass (mg) = 3.50 mg
- Weigh **J147** Powder:
  - Using a calibrated analytical balance, carefully weigh out 3.50 mg of **J147** powder and place it into a sterile microcentrifuge tube.
- Dissolve in DMSO:
  - Add 1 mL of anhydrous/sterile DMSO to the tube containing the **J147** powder.[10]
  - It is crucial to use fresh, high-quality DMSO, as absorbed moisture can reduce the solubility of the compound.[4]
- Ensure Complete Dissolution:

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- Close the tube tightly and vortex the solution vigorously for 1-2 minutes.
- Visually inspect the solution to ensure that all solid particles have dissolved. If particles remain, sonicate the solution for 5-10 minutes until it becomes clear.[5][9]

- Storage:
  - Aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL or 50 µL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[4][10]
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 2 years).[4][5][6]

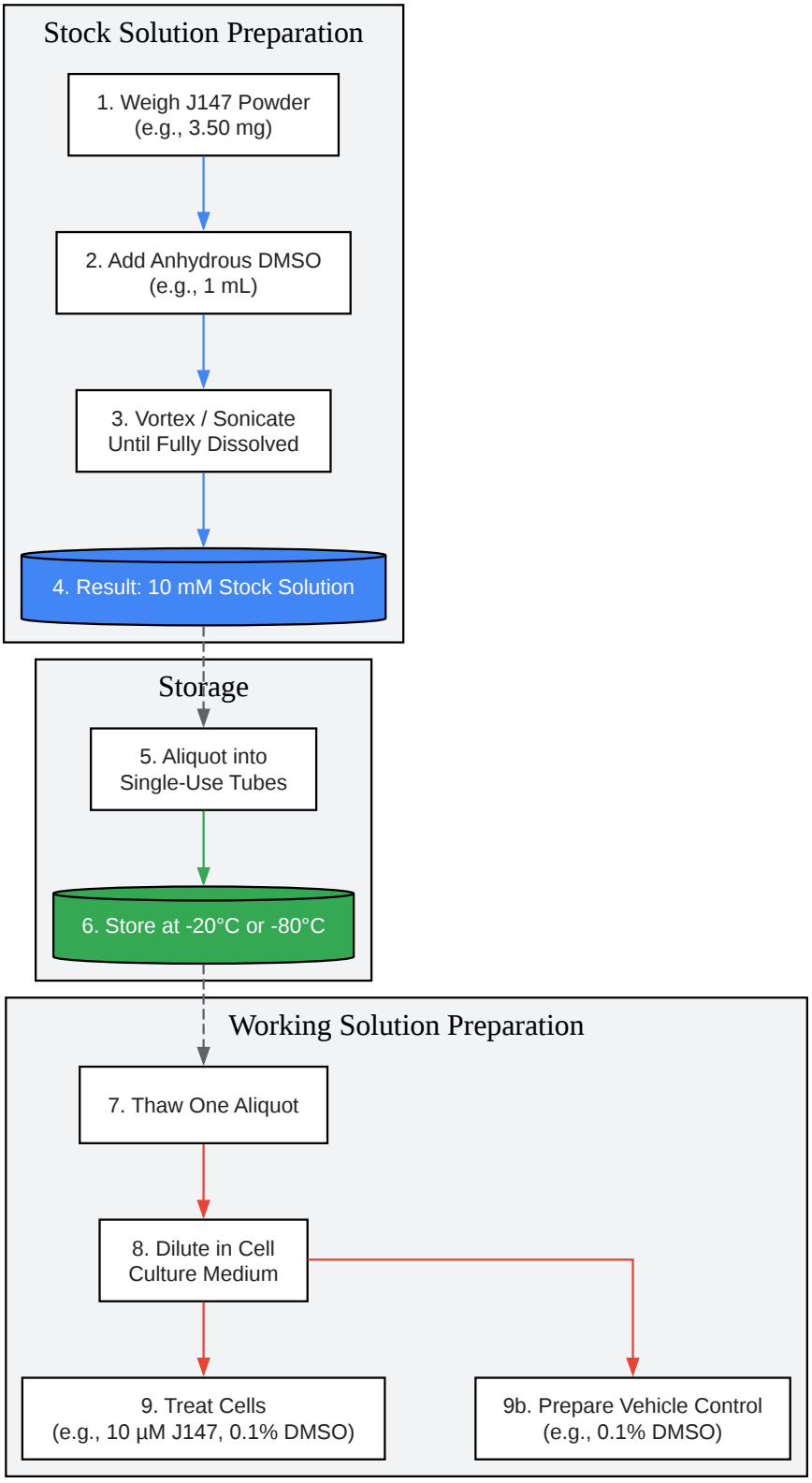
Preparation of Working Solutions for Cell Culture

- Thaw Stock Solution:
  - Thaw a single aliquot of the 10 mM **J147** stock solution at room temperature.
- Dilute in Culture Medium:
  - Perform serial dilutions of the stock solution in fresh, pre-warmed cell culture medium to achieve the desired final experimental concentration (e.g., 1 µM, 10 µM).
  - Crucial Step: Add the **J147**-DMSO stock solution to the culture medium and mix immediately and thoroughly to prevent precipitation of the compound.[10][12]
- Vehicle Control:
  - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **J147**.[10] This is essential to distinguish the effects of **J147** from any potential effects of the solvent.
  - For example, to prepare a 10 µM working solution, you would add 1 µL of the 10 mM stock to 999 µL of medium (a 1:1000 dilution). The vehicle control would be 1 µL of DMSO in 999 µL of medium, resulting in a final DMSO concentration of 0.1%.

Visualizations

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Experimental Workflow Diagram

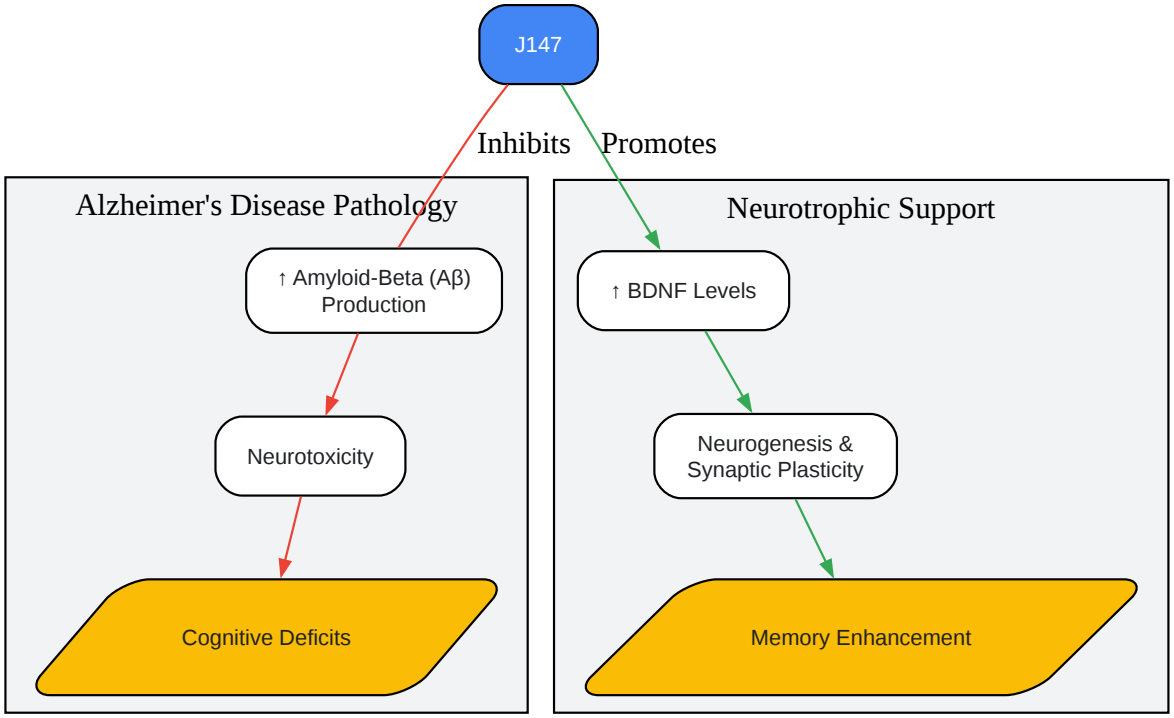


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Caption: Workflow for preparing **J147** stock and working solutions.

J147 Neuroprotective Signaling Pathway



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- To cite this document: BenchChem. [Application Notes: Preparation of J147 Stock Solution in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672712/docs#application-notes-preparation-of-j147-stock-solution-in-dmso]

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